

Personal protective equipment for handling BMS-1166 hydrochloride

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: BMS-1166 hydrochloride

Cat. No.: B10818828 Get Quote

Essential Safety and Handling Guide for BMS-1166 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **BMS-1166 hydrochloride**, a potent small molecule inhibitor of the PD-1/PD-L1 interaction. Adherence to these procedures is essential to ensure personnel safety and prevent environmental contamination.

Hazard Identification and Personal Protective Equipment (PPE)

BMS-1166 hydrochloride is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral Category 4)[1]
- Causes skin irritation (Skin corrosion/irritation Category 2)[1]
- Causes serious eye irritation (Serious eye damage/eye irritation Category 2A)[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)[1]



Due to these potential health effects, the use of appropriate Personal Protective Equipment (PPE) is mandatory when handling this compound. The following table summarizes the required PPE.

PPE Category	Equipment	Specifications & Rationale
Hand Protection	Chemical-resistant gloves (double gloving recommended)	Nitrile or neoprene gloves are recommended. Regularly inspect gloves for tears or punctures. Change gloves frequently and immediately if contaminated.
Body Protection	Laboratory coat or disposable gown	A fully buttoned lab coat or a disposable gown provides a barrier against skin contact. For procedures with a higher risk of splashes, a chemical-resistant apron over the lab coat is advised.
Eye & Face Protection	Safety glasses with side shields or safety goggles	Protects eyes from splashes and airborne particles. A face shield should be worn in addition to safety glasses or goggles when there is a significant risk of splashing.
Respiratory Protection	NIOSH-approved respirator (e.g., N95 or higher)	Required when handling the powder form of the compound, especially outside of a certified chemical fume hood, to prevent inhalation of dust.[2][3]

Safe Handling and Operational Workflow

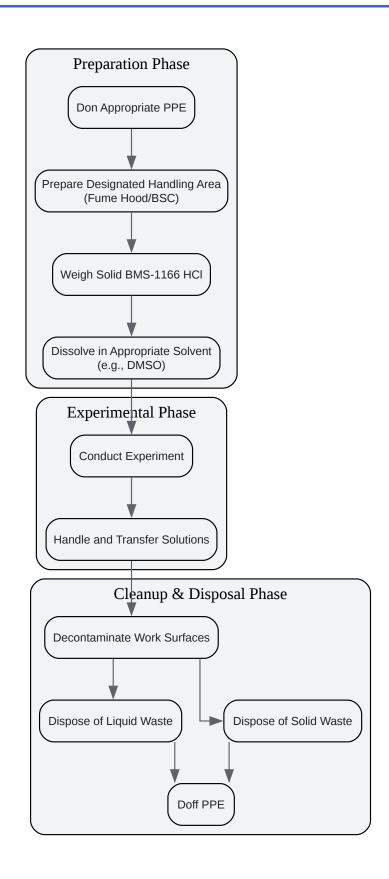
All handling of **BMS-1166 hydrochloride**, particularly the solid form and initial solution preparation, should be conducted in a designated area, such as a certified chemical fume hood



or a biological safety cabinet, to minimize inhalation exposure.

Experimental Workflow for Handling BMS-1166 Hydrochloride





Click to download full resolution via product page



Figure 1: General workflow for the safe handling of **BMS-1166 hydrochloride** from preparation to disposal.

Emergency Procedures

In the event of an exposure or spill, immediate action is crucial.

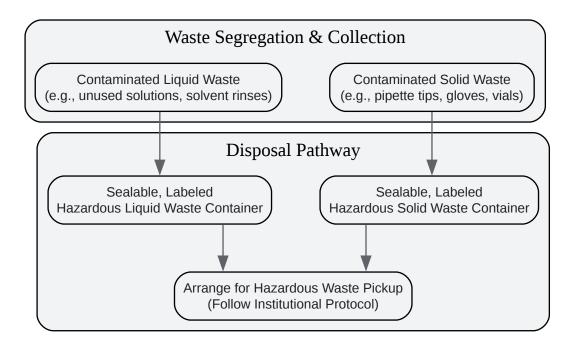
Exposure Type	Immediate Action	
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing and wash it before reuse.[1]	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.	
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing.[1] If breathing is difficult, provide oxygen. Seek medical attention.	
Ingestion	Rinse mouth with water.[1] Do NOT induce vomiting. Seek immediate medical attention.	
Evacuate the area. Wear appropriate PPE including respiratory protection. Absorb lid spills with an inert material (e.g., vermicul sand). For solid spills, carefully scoop the material to avoid creating dust. Decontain the spill area with an appropriate solvent 70% ethanol) followed by soap and water Collect all cleanup materials in a sealed container for proper disposal.		

Disposal Plan

All waste contaminated with **BMS-1166 hydrochloride** is considered hazardous waste and must be disposed of according to institutional, local, and national regulations.



Waste Disposal Workflow



Click to download full resolution via product page

Figure 2: Segregation and disposal workflow for waste contaminated with **BMS-1166**hydrochloride.

Key Disposal Steps:

- Segregate Waste: At the point of generation, separate contaminated solid waste (e.g., gloves, pipette tips, empty vials) from contaminated liquid waste (e.g., unused solutions, solvent rinses).
- Use Designated Containers: Place solid waste into a designated, sealable, and clearly labeled hazardous waste container. Liquid waste should be collected in a compatible, sealed, and labeled container.
- Labeling: Ensure all waste containers are labeled with "Hazardous Waste," the name of the chemical (BMS-1166 hydrochloride), and the primary hazard(s) (e.g., "Toxic").
- Storage: Store waste containers in a designated, secure area away from incompatible materials.



 Disposal: Follow your institution's procedures for the final disposal of hazardous chemical waste. Do not dispose of this material down the drain or in the regular trash.

By implementing these safety and handling procedures, researchers can minimize the risks associated with the use of **BMS-1166 hydrochloride** and ensure a safe laboratory environment. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet (SDS) before working with this or any other hazardous chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Safe handling of hazardous drugs PMC [pmc.ncbi.nlm.nih.gov]
- 3. gerpac.eu [gerpac.eu]
- To cite this document: BenchChem. [Personal protective equipment for handling BMS-1166 hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10818828#personal-protective-equipment-for-handling-bms-1166-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com